

2-Bromo-5-methoxybenzaldehyde physical characteristics

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzaldehyde

Cat. No.: B1267466

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **2-Bromo-5-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-methoxybenzaldehyde is an aromatic aldehyde compound that serves as a crucial intermediate in organic synthesis.^[1] Its substituted benzene ring, featuring a bromo, a methoxy, and a formyl group, provides a versatile scaffold for the construction of more complex molecules. This guide provides a comprehensive overview of its physical characteristics, chemical properties, and safety information, tailored for professionals in research and drug development. The compound is a synthetic chemical, not found in nature, and is typically produced through the selective bromination of 5-methoxybenzaldehyde.^[1]

Chemical and Physical Properties

2-Bromo-5-methoxybenzaldehyde is a white to off-white crystalline solid at room temperature with a faint aromatic odor.^[1] Its core structure consists of a benzaldehyde molecule substituted with a bromine atom at position 2 and a methoxy group at position 5.

Quantitative Data Summary

The key physical and chemical properties of **2-Bromo-5-methoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| IUPAC Name | 2-bromo-5-methoxybenzaldehyde | [2] |
| CAS Number | 7507-86-0 | [1][2][3] |
| Molecular Formula | C ₈ H ₇ BrO ₂ | [1][2][4] |
| Molecular Weight | 215.04 g/mol | [1][2][4] |
| Appearance | White to off-white crystalline solid/powder | [1][5] |
| Melting Point | 71-76 °C | [1][3] |
| Boiling Point | 283.927 °C at 760 mmHg | [1] |
| Density | 1.522 g/cm ³ | [1] |
| Flash Point | 125.515 °C | [1] |
| Refractive Index | 1.585 | [1] |
| LogP | 2.27020 | [1] |
| Purity | >97% | [3][5] |

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation of **2-Bromo-5-methoxybenzaldehyde**.

- ¹H NMR: Proton NMR data is available for structure confirmation.[6]
- Mass Spectrometry (MS): GC-MS data is available, showing a molecular ion peak consistent with its molecular weight.[2][7]
- Infrared (IR) Spectroscopy: IR spectra are available, which would confirm the presence of the carbonyl (C=O) and ether (C-O-C) functional groups.[2]

Safety and Handling

Understanding the safety profile of a chemical is critical for laboratory use.

Hazard Identification

- GHS Pictogram: GHS07 (Exclamation mark)[3]
- Signal Word: Warning[3][8]
- Hazard Statements:
 - H302: Harmful if swallowed.[2][3][8]
 - H319: Causes serious eye irritation.[8]
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.[8]
 - P270: Do not eat, drink or smoke when using this product.[8]
 - P301+P317: IF SWALLOWED: Get medical help.[8]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
 - P330: Rinse mouth.[8]
 - P501: Dispose of contents/container to an approved waste disposal plant.[8]

Personal Protective Equipment (PPE)

When handling **2-Bromo-5-methoxybenzaldehyde** powder, appropriate PPE should be used, including a dust mask (type N95 or equivalent), eyeshields, a face shield, and gloves.[3]

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **2-Bromo-5-methoxybenzaldehyde**.

Synthesis via Bromination of 3-Methoxybenzaldehyde

This protocol describes the synthesis of **2-Bromo-5-methoxybenzaldehyde** from 3-Methoxybenzaldehyde.

Materials:

- 3-Methoxybenzaldehyde
- Bromine
- Acetic acid
- Saturated sodium sulfite solution
- Ether
- Water
- Brine
- Anhydrous magnesium sulfate

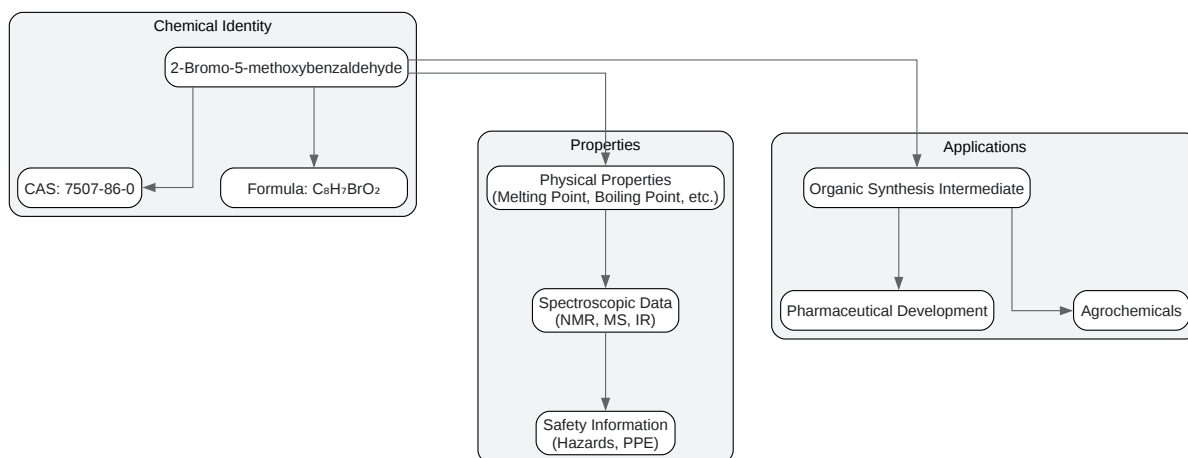
Procedure:

- Dissolve 3-Methoxybenzaldehyde (1.0 eq.) in acetic acid.
- Slowly add bromine (1.2 eq.) dropwise to the solution.
- Stir the reaction mixture at 25°C for 36 hours.
- Quench the reaction by adding a saturated sodium sulfite solution.
- Pour the mixture into water and extract the product with ether multiple times.
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Concentrate the solution under reduced pressure to yield **2-Bromo-5-methoxybenzaldehyde** as a solid.[9]

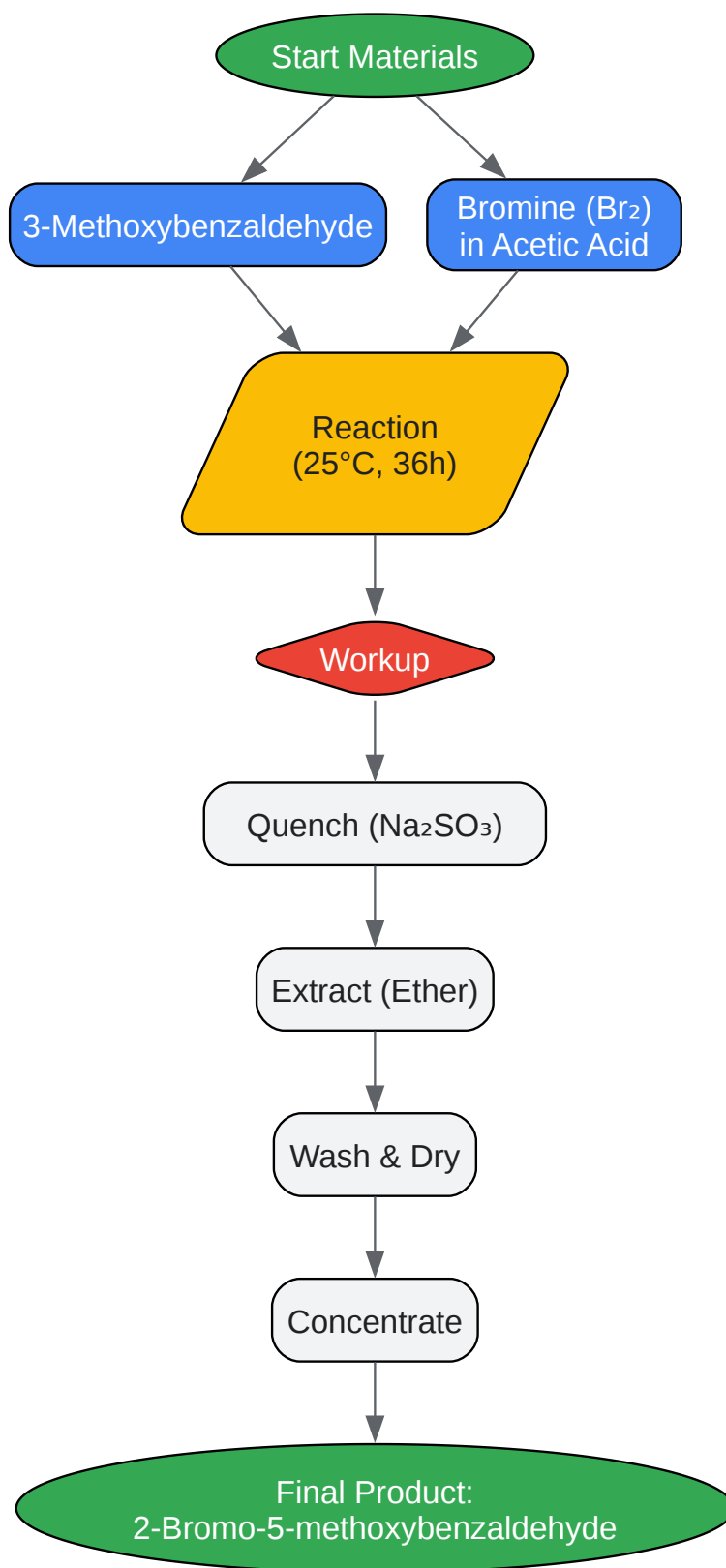
Visualizations

The following diagrams illustrate key relationships and workflows pertinent to **2-Bromo-5-methoxybenzaldehyde**.



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Caption: Logical overview of **2-Bromo-5-methoxybenzaldehyde** information.



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Caption: Synthesis workflow for **2-Bromo-5-methoxybenzaldehyde**.

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